

(-)-Tylophorine: A Technical Guide to its Traditional Roles and Modern Therapeutic Mechanisms

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Compound of Interest

Compound Name: (-)-Tylophorine

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Abstract

(-)-Tylophorine, a phenanthroindolizidine alkaloid primarily isolated from plants of the *Tylophora* genus, has a rich history in traditional medicine, particularly in Ayurvedic practices, for treating conditions like asthma, inflammation, and rheumatism.[1][2][3][4] Modern scientific investigation has corroborated many of these traditional uses, revealing potent anti-inflammatory, anticancer, and immunosuppressive properties.[5][6] This technical guide provides an in-depth overview of **(-)-Tylophorine**, focusing on its traditional applications, pharmacological activities, and the molecular mechanisms that underpin its therapeutic potential. It summarizes key quantitative data, details relevant experimental protocols, and visualizes the complex signaling pathways modulated by this promising natural compound.

Role in Traditional Medicine

Tylophora indica (also known as *Tylophora asthmatica*), the primary source of **(-)-Tylophorine**, has been a staple in traditional medicine systems for centuries, especially in India.[1][3] Its leaves and roots have been traditionally used to treat a variety of ailments.

- **Respiratory Conditions:** Its most well-documented traditional use is in the management of bronchial asthma, bronchitis, and allergies.[1][2][4] It was valued for its purported

expectorant and bronchodilator properties.[1][6]

- Inflammatory Disorders: The plant has been employed as a folk remedy for rheumatism and arthritis, highlighting its traditional recognition as an anti-inflammatory agent.[2][3][7]
- Digestive Health: Traditional applications include the treatment of diarrhea and dysentery.[2][3]
- Other Uses: It has also been utilized for skin diseases, fever, and even as an emetic (to induce vomiting) in larger doses.[3][7]

While its history is rich, early clinical studies on its efficacy, particularly for asthma, were often criticized for poor design, and modern, well-designed trials have shown mixed results, underscoring the need for continued rigorous investigation.[1]

Pharmacological Activities and Quantitative Data

(-)-Tylophorine and its synthetic analogs exhibit a broad spectrum of pharmacological activities. The following tables summarize key quantitative data from various preclinical studies, providing insights into its potency across different biological contexts.

Table 1: Anticancer and Anti-Angiogenic Activity

Compound	Cell Line / Model	Assay	IC50 / GI50	Reference(s)
(-)-Tylophorine	HUVEC	VEGFR2 Kinase Assay	~9.2 μ M	[1]
T47D (Breast Cancer)	Cytotoxicity Assay	113 μ M	[7]	
(+)-S-Tylophorine (DCB-3500)	NCI-60 Cell Line Panel	Growth Inhibition	~10 nM (10^{-8} M)	[8]
Tylophorine Analog (DCB-3503)	HepG2 & KB Cells	Growth Inhibition	Potent (specific value not stated)	[8]
Tylophorinidine	MCF-7 (Breast Cancer)	Anti-proliferative (MTT)	6.45 μ M	[9]
HepG2 (Liver Cancer)	Anti-proliferative (MTT)	4.77 μ M	[9]	
HCT-116 (Colon Cancer)	Anti-proliferative (MTT)	20.08 μ M	[9]	
Aurora-A Kinase	Kinase Inhibition	0.6 μ M	[9]	
Aurora-B Kinase	Kinase Inhibition	1.3 μ M	[9]	

Table 2: Anti-Inflammatory Activity

Compound	Cell Line / Model	Target / Stimulant	IC50	Reference(s)
(±)-Tylophorine	Raw 264.7 Cells	TNF- α production (LPS-induced)	125 nM	[10]
Murine Splenocytes	TNF- α production (LPS-induced, 4h)	35 nM	[10]	
S-(+)-Tylophorine	Raw 264.7 Cells	TNF- α production (LPS-induced)	78 nM	[10]
Murine Splenocytes	TNF- α production (LPS-induced, 4h)	55 nM	[10]	
R-(-)-Tylophorine	Raw 264.7 Cells	TNF- α production (LPS-induced)	430 nM	[10]
(±)-Tylophorine malate	Murine Splenocytes	TNF- α production (LPS-induced, 4h)	13 nM	
Murine Splenocytes	TNF- α production (LPS-induced, 24h)	100 nM	[10]	[10]
(±)-Tylophorine succinate	Murine Splenocytes	TNF- α production (LPS-induced, 4h)	18 nM	
Murine Splenocytes	TNF- α production (LPS-induced, 24h)	72 nM	[10]	[10]
DCB-3503 (Analog)	Murine Splenocytes	TNF- α production (LPS-induced, 4h)	20 nM	

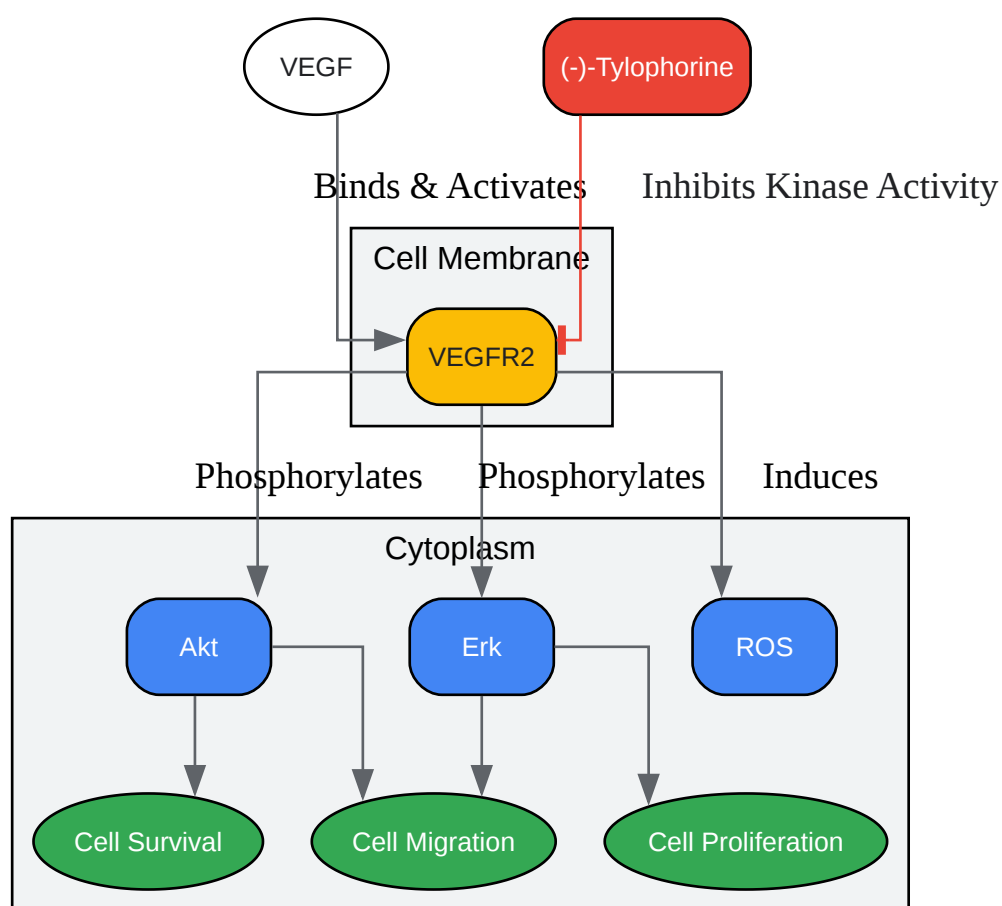
Murine Splenocytes	TNF- α production (LPS- induced, 24h)	97 nM	[10]
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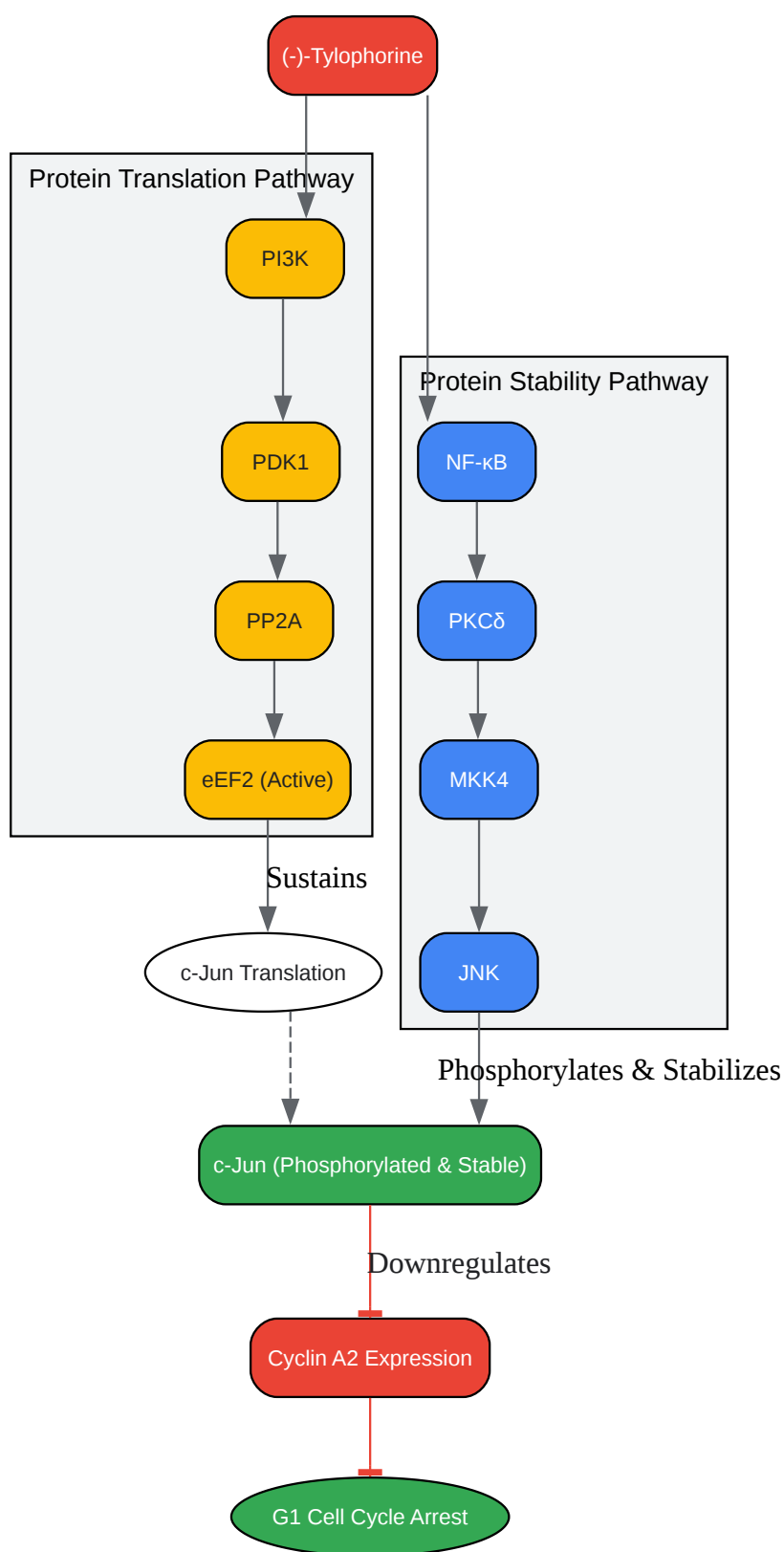
Key Signaling Pathways and Mechanisms of Action

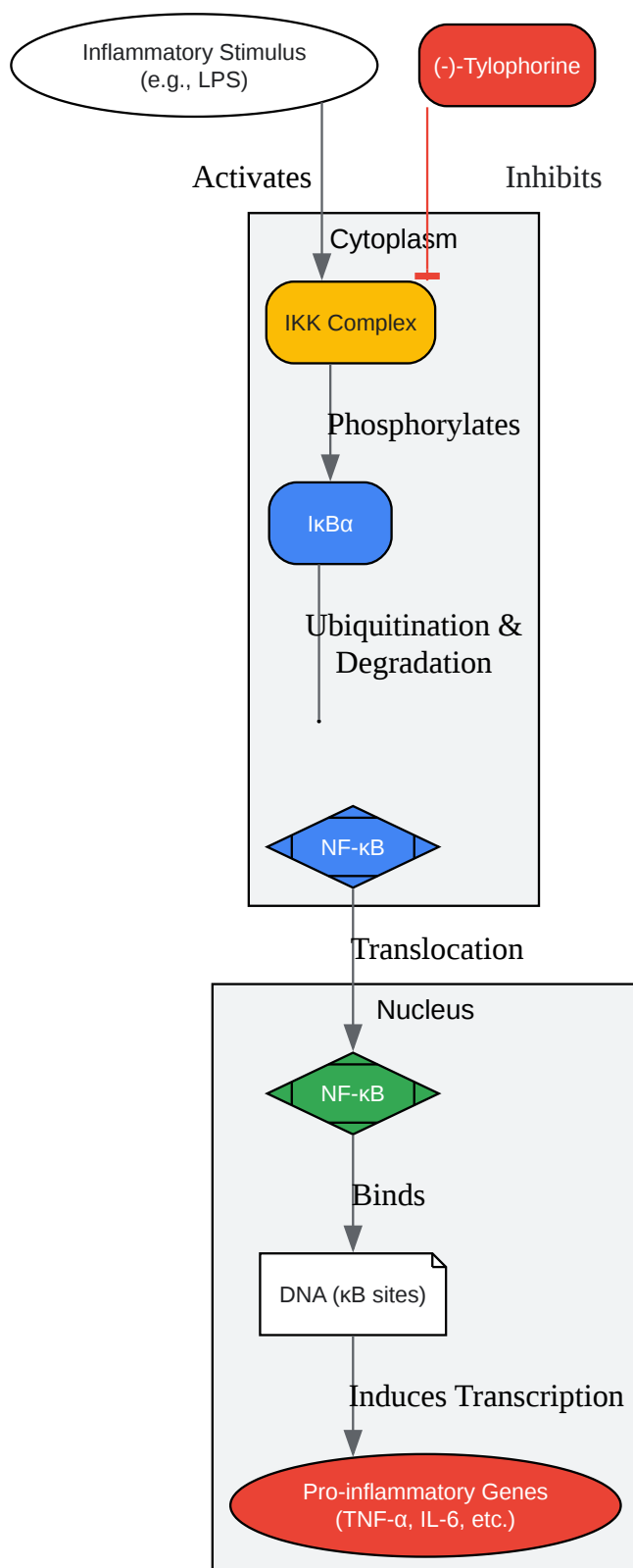
(-)-Tylophorine exerts its effects by modulating several critical signaling pathways involved in cell proliferation, inflammation, and angiogenesis.

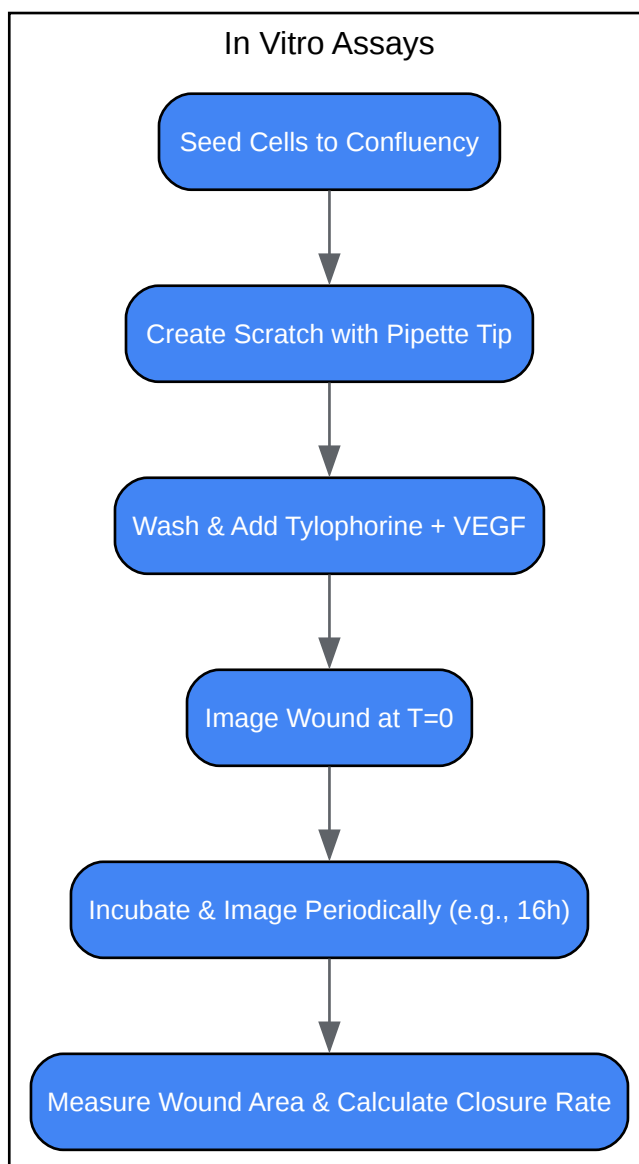
Anti-Angiogenic Activity via VEGFR2 Inhibition

A primary mechanism for the anticancer activity of **(-)-Tylophorine** is the inhibition of angiogenesis. It directly targets the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), a key mediator of blood vessel formation. By inhibiting VEGFR2 tyrosine kinase activity, Tylophorine blocks downstream signaling cascades.[\[1\]](#)[\[11\]](#)









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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- 2. Tylophorine, a phenanthraindolizidine alkaloid isolated from *Tylophora indica* exerts antiangiogenic and antitumor activity by targeting vascular endothelial growth factor receptor 2-mediated angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. merckmillipore.com [merckmillipore.com]
- 5. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. researchgate.net [researchgate.net]
- 8. Novel mode of action of tylophorine analogs as antitumor compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. lonza.picturepark.com [lonza.picturepark.com]
- 10. broadpharm.com [broadpharm.com]
- 11. Tylophorine, a phenanthraindolizidine alkaloid isolated from *Tylophora indica* exerts antiangiogenic and antitumor activity by targeting vascular endothelial growth factor receptor 2-mediated angiogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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